

Synthesis of Petroselaidyl Methane Sulfonate: A Technical Guide

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Compound of Interest

Compound Name: *Petroselaidyl methane sulfonate*

Cat. No.: *B15548458*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical synthesis of **Petroselaidyl Methane Sulfonate**. The synthesis is a two-step process commencing with the reduction of petroselaidic acid to its corresponding alcohol, followed by a mesylation reaction to yield the final product. Detailed experimental protocols, a summary of expected quantitative data, and process visualizations are presented to facilitate understanding and replication in a laboratory setting.

Synthesis Overview

The synthesis of **petroselaidyl methane sulfonate** is achieved through a two-step reaction sequence:

- **Reduction of Petroselaidic Acid:** Petroselaidic acid is first reduced to petroselaidyl alcohol. This transformation of a carboxylic acid to a primary alcohol is a fundamental reaction in organic synthesis.
- **Mesylation of Petroselaidyl Alcohol:** The hydroxyl group of petroselaidyl alcohol is then converted to a mesylate ester through a reaction with methanesulfonyl chloride. This process

yields the target compound, **petroselaidyl methane sulfonate**.

Experimental Protocols

Step 1: Synthesis of Petroselaidyl Alcohol via Reduction of Petroselaidic Acid

This procedure details the reduction of petroselaidic acid to petroselaidyl alcohol using lithium aluminum hydride (LAH), a potent reducing agent suitable for this transformation.^{[1][2]}

Materials:

- Petroselaidic acid
- Lithium aluminum hydride (LAH)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

- A solution of petroselaidic acid in anhydrous diethyl ether (or THF) is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- In a separate flask, a suspension of lithium aluminum hydride (approximately 1.2 to 1.5 molar equivalents) in the same anhydrous solvent is prepared and cooled to 0°C in an ice bath.

- The petroselaidic acid solution is added dropwise to the LAH suspension with vigorous stirring, maintaining the temperature at 0°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by Thin Layer Chromatography).
- The reaction is carefully quenched by the slow, sequential addition of water, followed by a 15% sodium hydroxide solution, and then more water, while keeping the mixture cooled in an ice bath.[3]
- The resulting precipitate of aluminum salts is removed by filtration.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator to yield crude petroselaidyl alcohol.
- The crude product can be purified by column chromatography on silica gel if necessary.

Step 2: Synthesis of Petroselaidyl Methane Sulfonate

This protocol describes the conversion of petroselaidyl alcohol to **petroselaidyl methane sulfonate** using methanesulfonyl chloride in the presence of a tertiary amine base.[4][5]

Materials:

- Petroselaidyl alcohol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA) or pyridine
- Anhydrous dichloromethane (DCM)
- Deionized water

- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate
- Standard laboratory glassware
- Magnetic stirrer

Procedure:

- Petroselaidyl alcohol is dissolved in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere and cooled to 0°C.
- Triethylamine (approximately 1.5 molar equivalents) is added to the solution.
- Methanesulfonyl chloride (approximately 1.2 molar equivalents) is added dropwise to the stirred solution, maintaining the temperature at 0°C.[4]
- The reaction mixture is stirred at 0°C for a few hours, and then allowed to warm to room temperature. The progress of the reaction is monitored by TLC.
- Once the reaction is complete, the mixture is diluted with dichloromethane and washed successively with cold water, dilute hydrochloric acid (to remove excess triethylamine), saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to give the crude **petroselaidyl methane sulfonate**.
- Further purification can be achieved by column chromatography if required.

Data Presentation

The following table summarizes the expected quantitative data for the synthesis of **petroselaidyl methane sulfonate**. Please note that these are representative values and actual results may vary depending on experimental conditions and scale.

Parameter	Step 1: Reduction	Step 2: Mesylation	Overall
Reactant	Petroselaidic Acid	Petroselaidyl Alcohol	Petroselaidic Acid
Product	Petroselaidyl Alcohol	Petroselaidyl Methane Sulfonate	Petroselaidyl Methane Sulfonate
Typical Yield (%)	85 - 95%	90 - 98%	76 - 93%
Purity (by GC/HPLC)	> 95%	> 98%	> 98%
Molecular Formula	C ₁₈ H ₃₆ O	C ₁₉ H ₃₈ O ₃ S	C ₁₉ H ₃₈ O ₃ S
Molecular Weight	268.48 g/mol	346.57 g/mol	346.57 g/mol

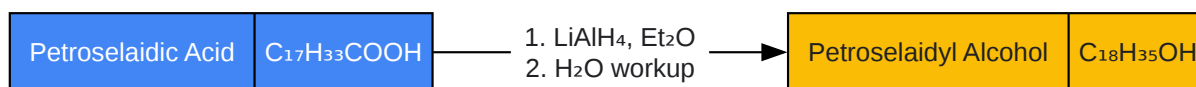
Visualizations

The following diagrams illustrate the synthesis workflow and the individual reaction steps.



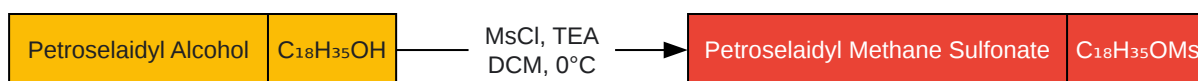
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Caption: Overall synthesis workflow for **Petroselaidyl Methane Sulfonate**.



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Caption: Reaction scheme for the reduction of Petroselaidic Acid.



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Caption: Reaction scheme for the mesylation of Petroselaidyl Alcohol.

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